

Technical Guide: FMF-01-086-2 – High-Fidelity Pan-Aurora Kinase Inhibition

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Compound of Interest

Compound Name: FMF-01-086-2

CAS No.: 2135622-31-8

Cat. No.: B607484

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Executive Summary

FMF-01-086-2 is a highly selective, ATP-competitive small molecule inhibitor of the Aurora kinase family (Aurora A, B, and C).^[1] Developed by the laboratory of Nathanael Gray (Dana-Farber Cancer Institute/Stanford), this compound addresses a critical deficiency in early-generation Aurora inhibitors: off-target activity against PLK4 and other mitotic kinases.

While structurally featuring an acrylamide moiety—a hallmark of covalent inhibitors—**FMF-01-086-2** functions as a potent pan-Aurora probe with reversible kinetics, providing equipotent inhibition across the family while maintaining an exceptionally clean kinome profile. It is the tool of choice for dissecting Aurora-specific phenotypes without the confounding variables of polypharmacology.

Part 1: The Selectivity Challenge in Mitotic Research The "Dirty" History of Aurora Inhibitors

Early Aurora kinase inhibitors (e.g., VX-680, ZM447439) were instrumental in validating Aurora kinases as oncology targets. However, they suffered from significant cross-reactivity,

particularly with PLK4 (Polo-like kinase 4) and FLT3.

- Consequence: PLK4 inhibition causes centriole duplication defects, which can be mistakenly attributed to Aurora inhibition.
- The **FMF-01-086-2** Solution: This probe was engineered to retain high potency against Aurora A/B/C while eliminating PLK4 affinity, allowing for precise attribution of cellular phenotypes to Aurora blockade.

Chemical Design & Structural Logic

FMF-01-086-2 utilizes a pyrimido-diazepinone scaffold, a privileged structure in the Gray lab's library (often associated with kinase inhibition).

- Chemical Name: 4-acrylamido-N-(4-((5,8,11-trimethyl-6-oxo-6,11-dihydro-5H-benzo[e]pyrimido[5,4-b][1,4]diazepin-2-yl)amino)phenyl)benzamide.[\[1\]](#)[\[2\]](#)
- The Acrylamide Paradox: The molecule contains an acrylamide "warhead," typically designed to form a covalent bond with a cysteine residue (e.g., Cys290 in Aurora A). However, kinetic profiling reveals reversible binding.
 - Mechanistic Insight: The acrylamide likely functions here to provide steric complementarity or hydrogen bonding within the ATP pocket, rather than acting as an irreversible electrophile in this specific scaffold geometry. This results in broad coverage (Pan-Aurora) rather than the isoform selectivity usually seen with covalent trapping.

Part 2: Mechanism of Action & Profiling Data[\[2\]](#)[\[3\]](#)

Kinome Selectivity Profile

The defining feature of **FMF-01-086-2** is its "clean" profile. In broad kinome screens (KINOMEScan®), it exhibits minimal interactions outside the Aurora family at 1 μ M.

Table 1: Potency and Selectivity Profile

Target Kinase	IC50 (nM)	Biological Role
Aurora A	44 ± 4.5	Centrosome maturation, Spindle assembly
Aurora B	29 ± 2.0	Chromosome segregation, Cytokinesis
Aurora C	63 ± 8.1	Meiosis (germ cell specific)
PLK4	> 1,000	Centriole duplication (Common off-target)
FLT3	> 1,000	Hematopoietic signaling

Cellular Phenotyping

FMF-01-086-2 induces phenotypes consistent with dual Aurora A/B inhibition:

- G2/M Arrest: Failure to progress through mitosis.
- Polyploidy: Failed cytokinesis (Aurora B effect) leading to multinucleated cells.
- Spindle Defects: Monopolar spindles or alignment errors (Aurora A effect).

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol A: Validating Target Engagement (Western Blot)

Objective: Confirm inhibition of Aurora A and B autophosphorylation and downstream substrates.

Reagents:

- Cell Line: HCT116 or HeLa (synchronized in mitosis using Nocodazole if necessary).
- Compound: **FMF-01-086-2** (10 nM – 1000 nM).
- Antibodies: p-Aurora A (Thr288), p-Histone H3 (Ser10).

Workflow:

- Seeding: Plate cells at 70% confluence.
- Treatment: Treat with **FMF-01-086-2** for 2–4 hours. Note: Short treatment prevents secondary apoptotic signaling from obscuring direct kinase inhibition.
- Lysis: Lyse in RIPA buffer supplemented with phosphatase inhibitors (Na₃VO₄, NaF).
- Readout:
 - p-Aurora A (T288): Loss of signal indicates Aurora A blockade.
 - p-Histone H3 (S10): Loss of signal indicates Aurora B blockade.
- Validation Check: If p-H3(S10) is inhibited but p-Aurora A is not, check compound degradation. **FMF-01-086-2** should inhibit both equipotently.

Protocol B: Cell Cycle Analysis (Flow Cytometry)

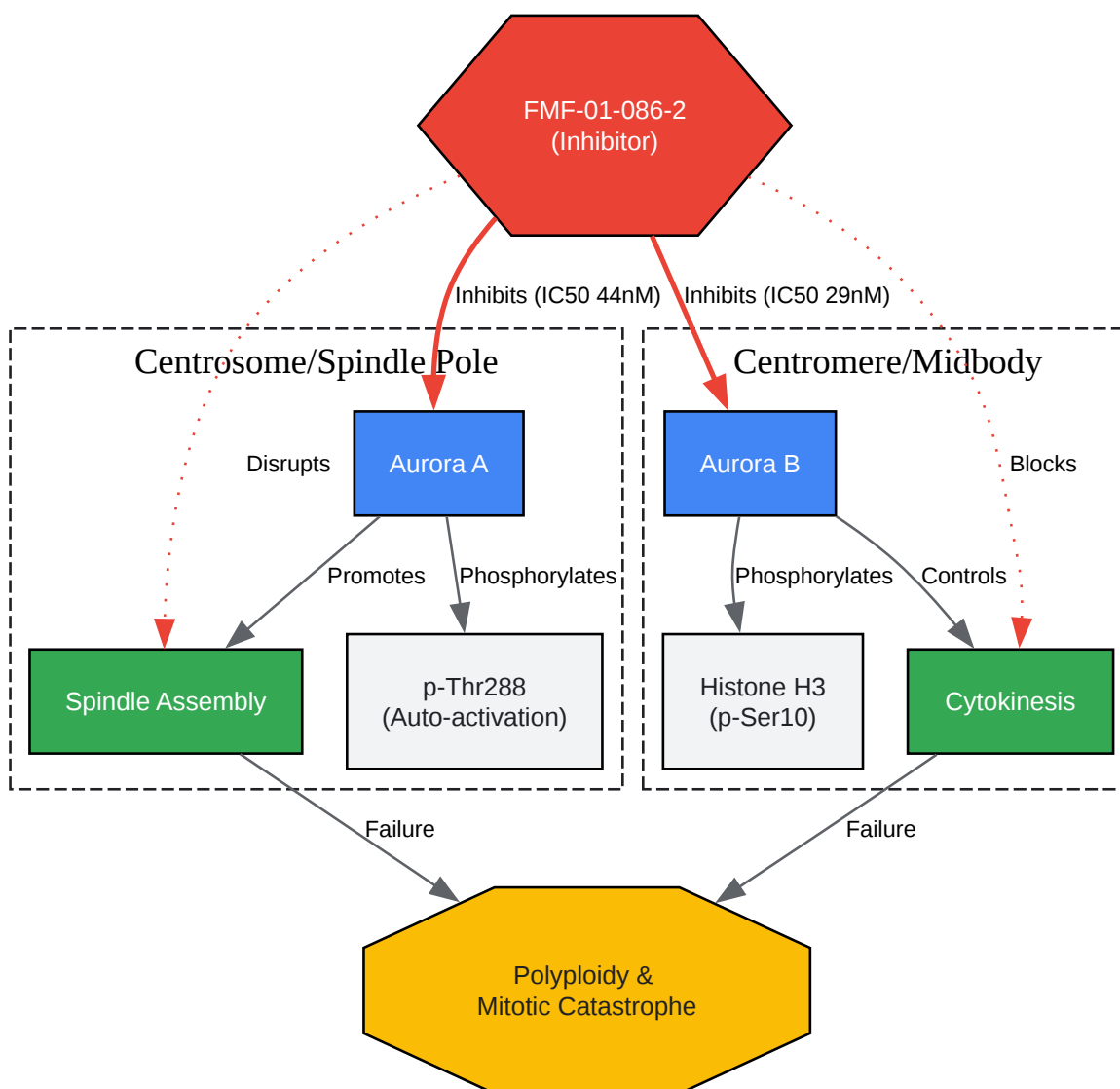
Objective: Distinguish between G1 arrest (off-target) and G2/M arrest/Polyploidy (On-target).

- Treatment: Treat cells with 100 nM **FMF-01-086-2** for 24 hours.
- Fixation: Fix in 70% ethanol (-20°C) for >2 hours.
- Staining: Stain with Propidium Iodide (PI) + RNase A.
- Analysis:
 - 4N Peak (G2/M): Should increase significantly.
 - >4N Population: Indicates polyploidy (failed cytokinesis), a hallmark of Aurora B inhibition.
 - Control: Compare with Nocodazole (pure M-phase arrest) to distinguish arrest from polyploidy.

Part 4: Visualization of Signaling & Workflow

Diagram: Aurora Kinase Signaling & Inhibition Logic

This diagram illustrates the dual inhibition of Aurora A and B by **FMF-01-086-2** and the resulting cellular consequences.

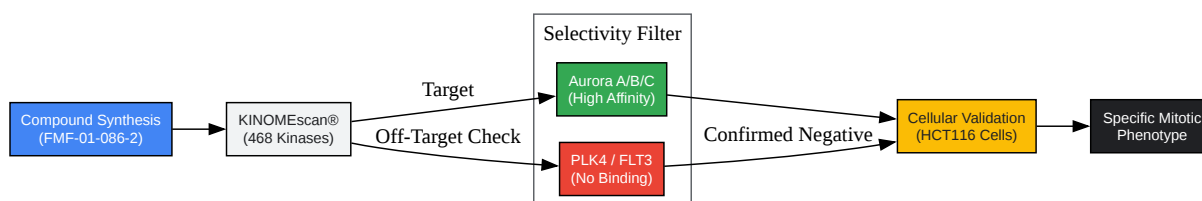


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Caption: **FMF-01-086-2** exerts dual blockade on Aurora A and B, disrupting spindle formation and cytokinesis.

Diagram: Kinome Selectivity Workflow

This workflow demonstrates the validation steps required to confirm the "clean" profile of the probe.



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Caption: Validation pipeline ensuring **FMF-01-086-2** acts as a specific probe with no PLK4 interference.

References

- Ferguson, F. M., Doctor, Z. M., Chaikuad, A., Sim, T., Kim, N. D., Knapp, S., & Gray, N. S. (2017). Characterization of a highly selective inhibitor of the Aurora kinases. *Bioorganic & Medicinal Chemistry Letters*, 27(18), 4405–4408.[2][3]
 - Source:
 - Significance: The primary publication describing the synthesis, structure, and characterization of the probe.
- Gray, N. S., et al. (2016). Discovery of a Series of 5,11-Dihydro-6H-benzo[e]pyrimido[5,4-b][1,4]diazepin-6-ones as Selective PI3K- δ/γ Inhibitors. *ACS Medicinal Chemistry Letters*, 7(10), 908–912.[3]
 - Source:
 - Significance: Establishes the chemical scaffold lineage and uses **FMF-01-086-2** (Compound 19) as a negative control for PI3K selectivity, reinforcing its specificity for Aurora kinases.

- Stanford University / Gray Lab Probes D
 - Source:
 - Significance: Official repository of chemical probes developed by the Gray lab, listing **FMF-01-086-2** as the design

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Sources

- [1. FMF-01-086-2 \[2135622-31-8\] Aurora kinases inhibitor | Glixlabs.com High Quality Supplier \[glixlabs.com\]](#)
- [2. graylab.stanford.edu \[graylab.stanford.edu\]](#)
- [3. graylab.stanford.edu \[graylab.stanford.edu\]](#)
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